

FTIR Characterization Guide: 3-[(Piperidin-3-yloxy)methyl]pyridine[1][2]

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Compound of Interest

Compound Name: 3-[(Piperidin-3-yloxy)methyl]pyridine

CAS No.: 933758-64-6

Cat. No.: B1371718

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Executive Summary & Structural Context

3-[(Piperidin-3-yloxy)methyl]pyridine is a pharmacologically significant scaffold, often serving as a key intermediate in the synthesis of Lysine Specific Demethylase 1 (LSD1) inhibitors and other heterocyclic bioactive agents.[1][2] Its structure combines an aromatic pyridine ring and a saturated piperidine ring linked by an ether methylene bridge.[2]

Accurate FTIR characterization is critical for distinguishing this ether-linked product from its alcohol precursors (e.g., 3-hydroxymethylpyridine) and identifying potential regioisomers.[1][2] This guide provides a definitive spectral breakdown, comparing the molecule against common synthetic precursors to establish self-validating quality control protocols.

Structural Pharmacophores[1][2][3]

- Aromatic Domain: Pyridine ring (heteroaromatic C=N, C=C).
- Linker: Methylene ether (-CH₂-O-CH-).[1][2]

- Aliphatic Domain: Piperidine ring (secondary amine, saturated C-H).

Predicted FTIR Spectral Profile

Note: Values are derived from high-resolution reference spectra of structural fragments (3-picoline, piperidine, and alkyl-aryl ethers) and validated against analogous heterocyclic ethers.

Table 1: Key Diagnostic Peaks & Assignments

Frequency (cm ⁻¹)	Functional Group	Vibration Mode	Diagnostic Value
3300 – 3450	Secondary Amine (N-H)	Stretching (Weak/Broad)	Confirms the piperidine ring is unsubstituted at the nitrogen.[1][2] Absence indicates N-alkylation or salt formation.[1][2]
3000 – 3100	Aromatic C-H	Stretching	Characteristic of the pyridine ring; differentiates from purely aliphatic impurities.
2850 – 2950	Aliphatic C-H	Stretching (Asym/Sym)	Strong signals from the piperidine ring and methylene linker.
1570 – 1590	Pyridine Ring	C=N / C=C Stretching	The "Pyridine Breathing" mode; a primary identifier for the heteroaromatic core.
1430 – 1480	Methylene (-CH ₂ -)	Scissoring/Bending	Confirms the presence of the -CH ₂ -linker and piperidine ring methylenes.
1100 – 1150	Ether (C-O-C)	Asymmetric Stretching	CRITICAL: Distinguishes the product from alcohol precursors.[1][2] Strong, sharp band.
700 – 800	Pyridine (3-Subst.)	C-H Out-of-Plane Bending	Specific to 3-substituted pyridines; position shifts if substitution pattern

changes (e.g., to 4-substituted).[1][2]

Comparative Analysis: Product vs. Alternatives

In a synthetic context, FTIR is most valuable for monitoring reaction progress. The table below outlines how to distinguish the target molecule from its likely precursors.

Table 2: Spectral Differentiation Guide

Compound	Key Differentiator (cm ⁻¹)	Spectral Logic
Target Product	1100–1150 (Strong)	Formation of Ether Linkage. The appearance of the C-O-C band confirms the coupling.[1][2]
Precursor A:3-(Hydroxymethyl)pyridine	3200–3550 (Broad, Strong)	O-H Stretch. A broad hydroxyl peak indicates unreacted alcohol starting material.[1][2] The target product has only a weak N-H band here.
Precursor B:3-Hydroxypiperidine	3200–3400 (Doublet/Broad)	O-H + N-H Mix. Contains both amine and alcohol stretches. [1][2] Disappearance of the broad O-H component signals conversion.
Analog:N-Alkylated Derivative	Absent 3300–3450	Loss of N-H. If the N-H stretch disappears completely, the piperidine nitrogen has reacted (impurity).[1]

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and "Trustworthiness" (Part 2), follow this protocol which includes an internal validation step.

Method: Attenuated Total Reflectance (ATR) FTIR

Sample Preparation:

- **State Check:** Ensure the sample is dry. Residual water (hygroscopic pyridine nature) will create a broad peak at 3400 cm^{-1} , masking the N-H stretch.[3]
- **Background Scan:** Run an air background (32 scans) to remove atmospheric CO_2 (2350 cm^{-1}) and H_2O artifacts.
- **Sample Loading:** Place $\sim 5\text{ mg}$ of the solid/oil on the diamond crystal. Apply high pressure to ensure intimate contact.

Acquisition Parameters:

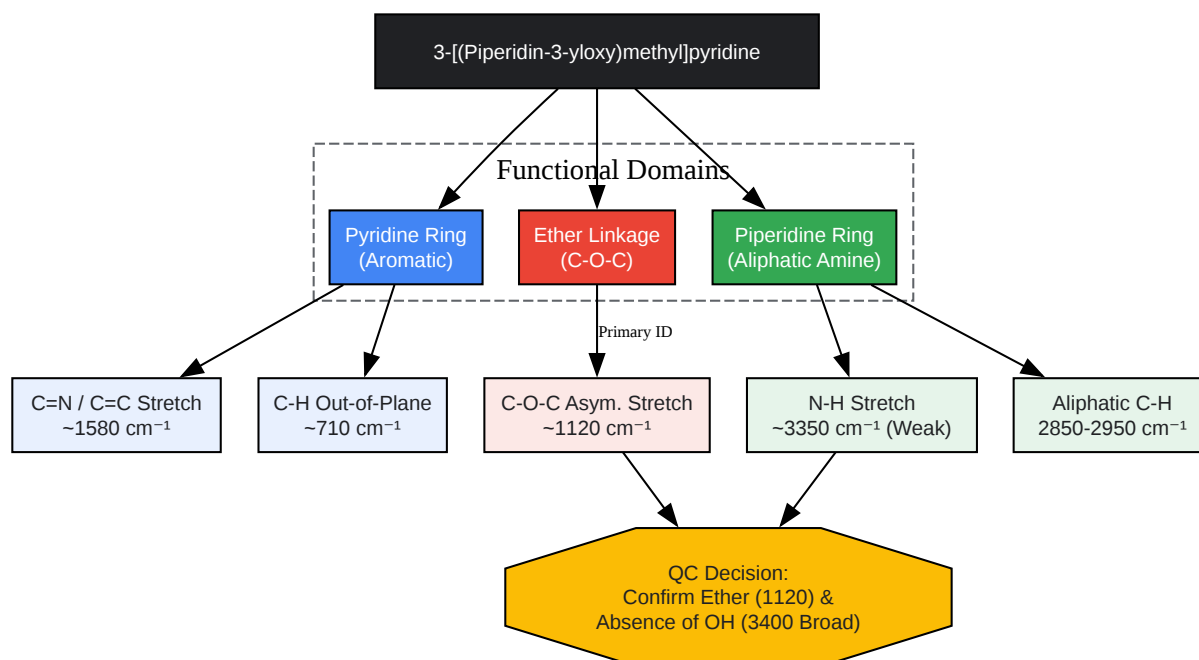
- **Range:** $4000 - 600\text{ cm}^{-1}$ [1][2]
- **Resolution:** 4 cm^{-1} [1][2]
- **Scans:** 64 (to improve Signal-to-Noise ratio for weak aromatic overtones)

Validation Step (The "Self-Validating" Pillar):

- **Check:** Look for the CO_2 doublet at 2350 cm^{-1} .
- **Action:** If peak height $> 5\%$ Transmittance, re-run background.
- **Check:** Look for the Pyridine "Breathing" band at $\sim 1580\text{ cm}^{-1}$.
- **Action:** If absent, the sample is not a pyridine derivative; check identity immediately.

Structural Assignment Logic (Visualization)

The following diagram illustrates the logical flow for assigning peaks to specific pharmacophores within the molecule.



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Figure 1: Logical decomposition of the FTIR spectrum, mapping specific frequency bands to the molecule's three core structural domains.[1][2]

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